

Personal protective equipment for handling 1,1-Diphenylhydrazine

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Compound of Interest

Compound Name: 1,1-Diphenylhydrazine

Cat. No.: B1198277

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Essential Safety and Handling Guide for 1,1-Diphenylhydrazine

This guide provides critical safety, operational, and disposal information for researchers, scientists, and drug development professionals working with **1,1-Diphenylhydrazine**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

Hazard Summary

1,1-Diphenylhydrazine and its hydrochloride salt are hazardous substances that pose significant health risks. It is classified as harmful if swallowed, in contact with skin, or inhaled.^[1] ^[2]^[3] It is known to cause skin irritation and serious eye irritation, with the potential for severe skin burns and eye damage.^[1]^[2]^[3]^[4] Inhalation may lead to respiratory irritation.^[2] Furthermore, hydrazines as a class of compounds can exhibit neurotoxic effects.^[5] Due to the lack of established occupational exposure limits, all contact should be minimized.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,1-Diphenylhydrazine** and its hydrochloride salt is provided below.

Property	1,1-Diphenylhydrazine	1,1-Diphenylhydrazine Hydrochloride
CAS Number	530-50-7	530-47-2
Molecular Formula	C ₁₂ H ₁₂ N ₂	C ₁₂ H ₁₃ ClN ₂
Molecular Weight	184.24 g/mol [6][7]	220.70 g/mol [8]
Appearance	Yellow solid/crystals[5]	Blue-gray or white to grayish-white solid[8]
Melting Point	34.5 - 44 °C	162 - 166 °C (decomposes)[4] [8]
Boiling Point	330 °C at 760 mmHg	Not available
Flash Point	Not applicable	180.5 °C[8]
Solubility	Insoluble in water; soluble in alcohol and ether.	Soluble in water.[8]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **1,1-Diphenylhydrazine** to minimize exposure.

Body Part	Required PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended. Inspect gloves for tears or holes before each use. [9]
Body	Protective clothing	A chemical-resistant apron or coveralls should be worn over a flame-retardant lab coat. [1] [9]
Eyes & Face	Eye and face protection	Chemical safety goggles are mandatory. A face shield should also be worn to protect against splashes. [1] [2]
Respiratory	Respiratory protection	A NIOSH/MSHA-approved air-purifying respirator with appropriate cartridges for organic vapors and particulates is required if working outside of a fume hood or if exposure limits are likely to be exceeded. [1] [2]
Feet	Chemical-resistant footwear	Closed-toe shoes made of a chemical-resistant material are necessary.

Operational Plan: Handling and Storage

Handling:

- Always work in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)

- Use non-sparking tools and ensure all equipment is properly grounded to prevent electrostatic discharge.[1]
- Avoid contact with skin, eyes, and clothing.[1][2]
- Do not eat, drink, or smoke in the handling area.[1][3]
- Wash hands thoroughly after handling.[2][3]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1][8]
- Keep away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.

Emergency Protocols: First Aid

Immediate action is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]

Disposal Plan

All waste containing **1,1-Diphenylhydrazine** must be treated as hazardous waste and disposed of in accordance with all local, state, and federal regulations.

Waste Collection:

- Solid Waste: Collect solid **1,1-Diphenylhydrazine** waste and contaminated materials (e.g., absorbent paper, disposable PPE) in a designated, clearly labeled, and sealed container for hazardous waste.
- Liquid Waste: Collect solutions of **1,1-Diphenylhydrazine** in a designated, clearly labeled, and sealed container for hazardous liquid waste.

Chemical Treatment (for spills and dilute solutions):

- Chemical treatment should only be performed by trained personnel in a controlled environment.
- Oxidation with Sodium Hypochlorite: Dilute the hydrazine-containing waste to less than 5% with water. Slowly add a dilute solution of sodium hypochlorite (less than 5% available chlorine) with stirring. The reaction produces nitrogen, water, and sodium chloride. The optimal pH for this reaction is 5-8. An excess of sodium hypochlorite should be used to ensure complete destruction.
- Oxidation with Hydrogen Peroxide: For dilute waste solutions, two moles of hydrogen peroxide are required for each mole of hydrazine. A slight excess of hydrogen peroxide is recommended. The addition of a trace amount of copper sulfate can catalyze and speed up the reaction.

Final Disposal:

- Treated waste should be neutralized and tested to ensure complete destruction of the hydrazine before disposal down the drain, if permitted by local regulations.
- Untreated solid and concentrated liquid waste must be disposed of through a licensed hazardous waste disposal company. Methods such as liquid injection or fluidized bed

incineration are acceptable for hydrazine-containing wastes.

Spill Response Plan

The following workflow outlines the procedural steps to be taken in the event of a **1,1-Diphenylhydrazine** spill.

Workflow for handling a **1,1-Diphenylhydrazine** chemical spill.

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